

A Comprehensive Technical Guide to the Safe Handling of Cholesteryl Propionate

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Compound of Interest

Compound Name: *Cholesteryl propionate*

Cat. No.: *B213094*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **cholesteryl propionate**. The information is compiled and presented to meet the needs of laboratory and research professionals, with a focus on facilitating safe and compliant use in scientific settings.

Chemical and Physical Properties

Cholesteryl propionate is a cholesterol ester that is solid at room temperature. Its physical and chemical properties are crucial for understanding its behavior in a laboratory setting and for conducting a thorough risk assessment.

Property	Value	Source
Molecular Formula	C ₃₀ H ₅₀ O ₂	[1][2][3]
Molecular Weight	442.72 g/mol	[1][2][3]
CAS Number	633-31-8	[1][4]
Appearance	White to off-white powder or crystals	[5]
Melting Point	97-100 °C	[6][7]
Boiling Point	505.73 °C (estimated)	[8]
Flash Point	256.6 °C (estimated)	[7][8]
Solubility	Insoluble in water	[8]
Storage Temperature	Room temperature, in a dry, cool, and well-ventilated place	[4][9]

Hazard Identification and Toxicological Profile

According to available safety data sheets, **cholesteryl propionate** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.122).[9] However, it is crucial to note that the toxicological properties of this compound have not been thoroughly investigated.[10][11] Therefore, as a matter of good laboratory practice, it should be handled with the care due to a chemical of unknown toxicity.

Acute Toxicity:

- Oral: No data available.[9] 100% of the mixture consists of ingredient(s) of unknown toxicity. [9]
- Dermal: No data available.[9]
- Inhalation: No data available.[9] May cause respiratory irritation upon inhalation of dust.[10][11]

Other Toxicological Information:

- Skin Corrosion/Irritation: No data available.[11]
- Serious Eye Damage/Irritation: No data available.[11]
- Respiratory or Skin Sensitization: No data available.[11]
- Carcinogenicity: Not identified as a probable, possible, or confirmed human carcinogen by IARC.[10][11]
- Germ Cell Mutagenicity: No data available.[11]
- Reproductive Toxicity: No data available.[10][11]

Handling and Storage Precautions

Proper handling and storage procedures are essential to minimize exposure and ensure the integrity of the compound.

Handling:

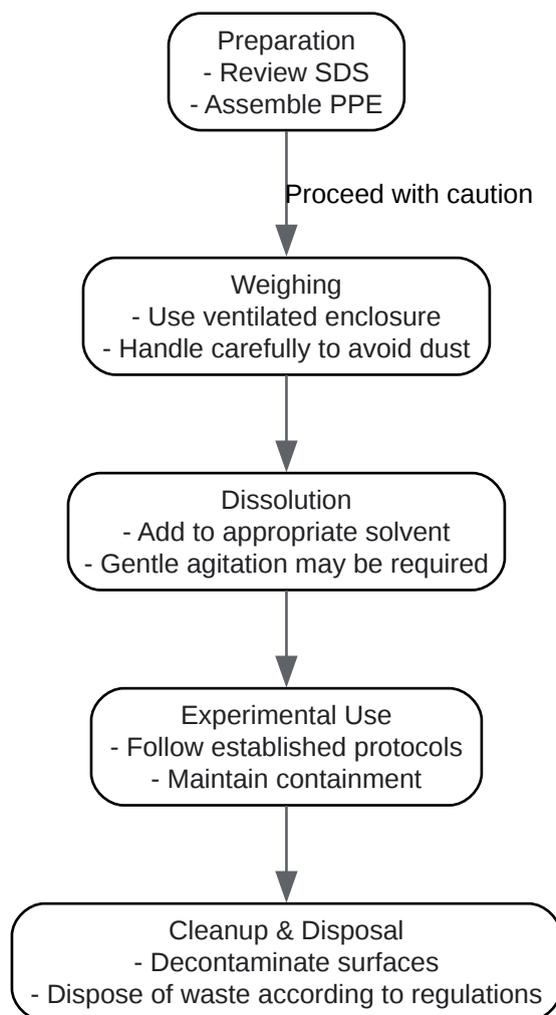
- Handle in accordance with good industrial hygiene and safety practices.[4][9]
- Ensure adequate ventilation, especially in confined areas.[9][10]
- Avoid contact with skin, eyes, and clothing.[4][10]
- Avoid the formation of dust and aerosols.[4][10]
- Use personal protective equipment as required.[9]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][9]
- Store at room temperature.[9]
- Incompatible materials include strong oxidizing agents.[9]

Laboratory Handling Workflow

The following diagram outlines a general workflow for handling **cholesteryl propionate** in a laboratory setting.



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*General laboratory workflow for handling **cholesteryl propionate**.*

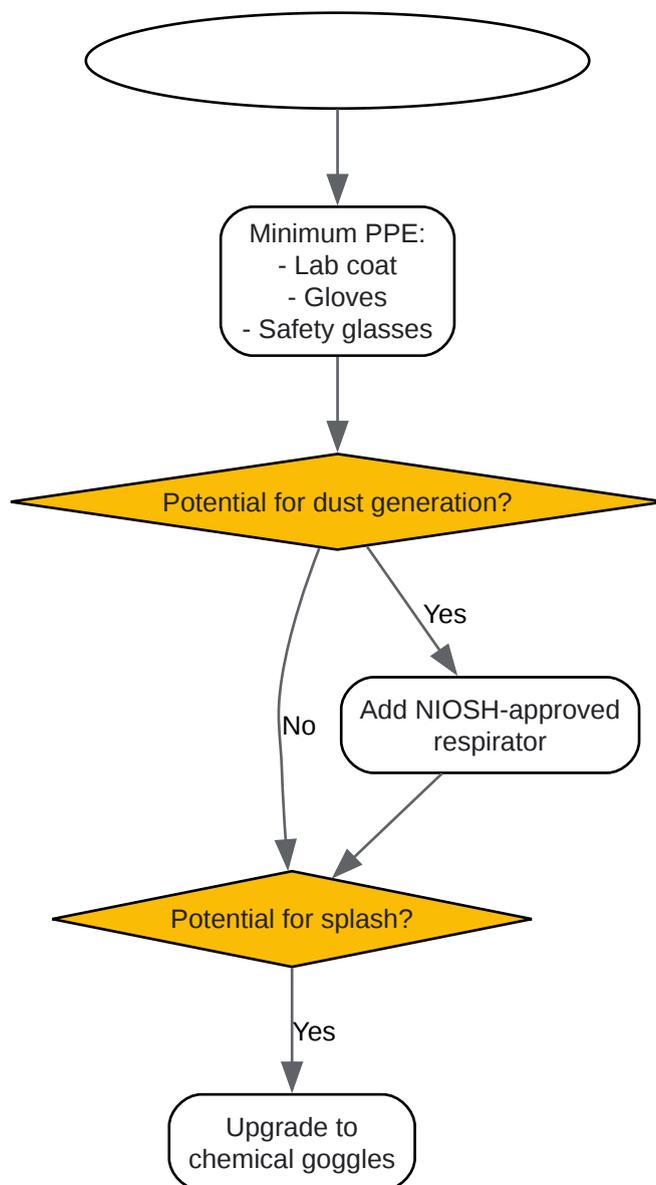
Exposure Controls and Personal Protective Equipment (PPE)

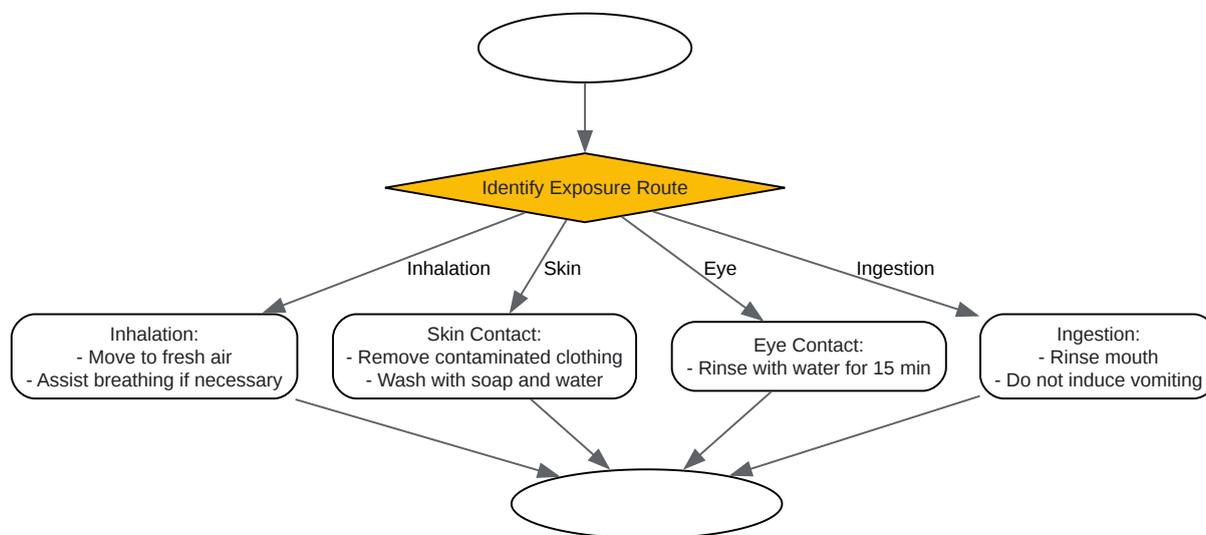
Engineering controls and personal protective equipment are critical for preventing exposure.

Control Parameter	Recommendation	Source
Engineering Controls	Use in a well-ventilated area. Showers and eyewash stations should be available.	[4][9]
Eye/Face Protection	Wear safety glasses with side shields or goggles.	[4][9]
Skin Protection	Wear protective gloves (e.g., nitrile) and a lab coat or other protective clothing.	[4][9]
Respiratory Protection	If dust is generated and exposure limits may be exceeded, a NIOSH/MSHA-approved respirator should be worn.	[9][10]

Personal Protective Equipment (PPE) Selection Logic

The following diagram illustrates the decision-making process for selecting appropriate PPE when working with **cholesteryl propionate**.





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